

physical and chemical characteristics of N-[3-(Trimethoxysilyl)propyl]ethylenediamine

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Compound of Interest

Compound Name: N-[3-(Trimethoxysilyl)propyl]ethylenediamine

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An In-depth Technical Guide to N-[3-(Trimethoxysilyl)propyl]ethylenediamine

Introduction

N-[3-(Trimethoxysilyl)propyl]ethylenediamine, identified by CAS number 1760-24-3, is a versatile organofunctional silane coupling agent.^[1] With the molecular formula C₈H₂₂N₂O₃Si, it possesses a unique bifunctional structure containing both a hydrolyzable trimethoxysilyl group and nucleophilic primary and secondary amine groups.^{[1][2]} This dual reactivity allows it to act as a molecular bridge between inorganic materials (like glass, metals, and silica) and organic polymers, making it an indispensable component in advanced materials science.^{[1][2]} It is widely used as an adhesion promoter, surface modifier, and crosslinking agent in composites, adhesives, sealants, and coatings to enhance mechanical strength, durability, and resistance to environmental factors like heat and moisture.^{[1][2][3]}

Physical and Chemical Properties

N-[3-(Trimethoxysilyl)propyl]ethylenediamine is a colorless to light yellow liquid that is sensitive to air and moisture.^{[2][3][4]} Its key physical and chemical characteristics are summarized below.

Property	Value	References
Molecular Formula	C8H22N2O3Si	[1][5]
Molecular Weight	222.36 g/mol	[1][4][5]
CAS Number	1760-24-3	[1][5]
Appearance	Clear, colorless to light yellow liquid	[2][4][6]
Density	1.010 - 1.030 g/cm ³ at 25 °C	[1][4][5]
Boiling Point	261 °C at 760 mmHg; 146 °C at 15-20 mmHg	[1][4][5][6]
Melting Point	0 °C	[1][5]
Flash Point	128 °C - 136 °C (276.8 °F)	[1][5][6][7]
Refractive Index (n _{20/D})	1.4425 - 1.4460	[1][4][7]
Vapor Pressure	1.5 hPa at 20 °C	[3][5]
pH	10 (10g/L aqueous solution at 20°C)	[4][5]
Solubility	Reacts with water; Miscible with toluene	[3][4][5]
Purity	≥ 97% (by GC)	[1][8]

Chemical Reactivity and Mechanism of Action

The utility of **N-[3-(Trimethoxysilyl)propyl]ethylenediamine** stems from its two distinct reactive centers: the trimethoxysilyl group and the ethylenediamine group.

- **The Trimethoxysilyl Group:** This part of the molecule is responsible for bonding to inorganic substrates. In the presence of water, the methoxy groups (-OCH₃) undergo hydrolysis to form reactive silanol groups (-Si-OH) and methanol as a byproduct.[9][10] These silanol groups can then condense with hydroxyl groups on the surface of inorganic materials (like

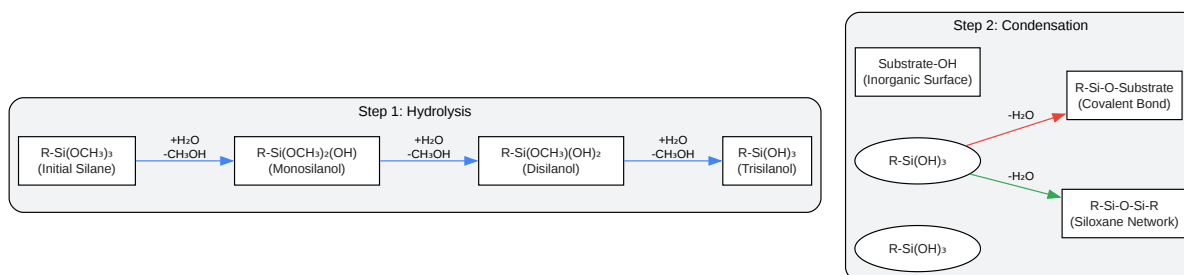
silica, glass, or metal oxides) to form stable covalent Si-O-Substrate bonds. They can also self-condense to form a crosslinked siloxane network (Si-O-Si).[11][12]

- The Ethylenediamine Group: This organic functional group, with its primary and secondary amines, provides reactivity towards organic polymers. It can react with various polymer resins such as epoxies, urethanes, phenolics, and nylons, forming covalent bonds that integrate the silane into the polymer matrix.[1][2]

This dual functionality creates a strong, durable bridge at the interface between the inorganic and organic phases, which is the fundamental principle of silane coupling agents.[1]

Signaling Pathway: Hydrolysis and Condensation

The core mechanism involves a two-step process: hydrolysis of the methoxy groups followed by condensation of the resulting silanol groups. This process is catalyzed by either acid or base.[13]



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Caption: Hydrolysis of the trimethoxysilyl group followed by condensation.

Experimental Protocols

General Synthesis Protocol

A common method for synthesizing **N-[3-(Trimethoxysilyl)propyl]ethylenediamine** involves the reaction of 3-chloropropyltrimethoxysilane with an excess of ethylenediamine.[\[14\]](#)

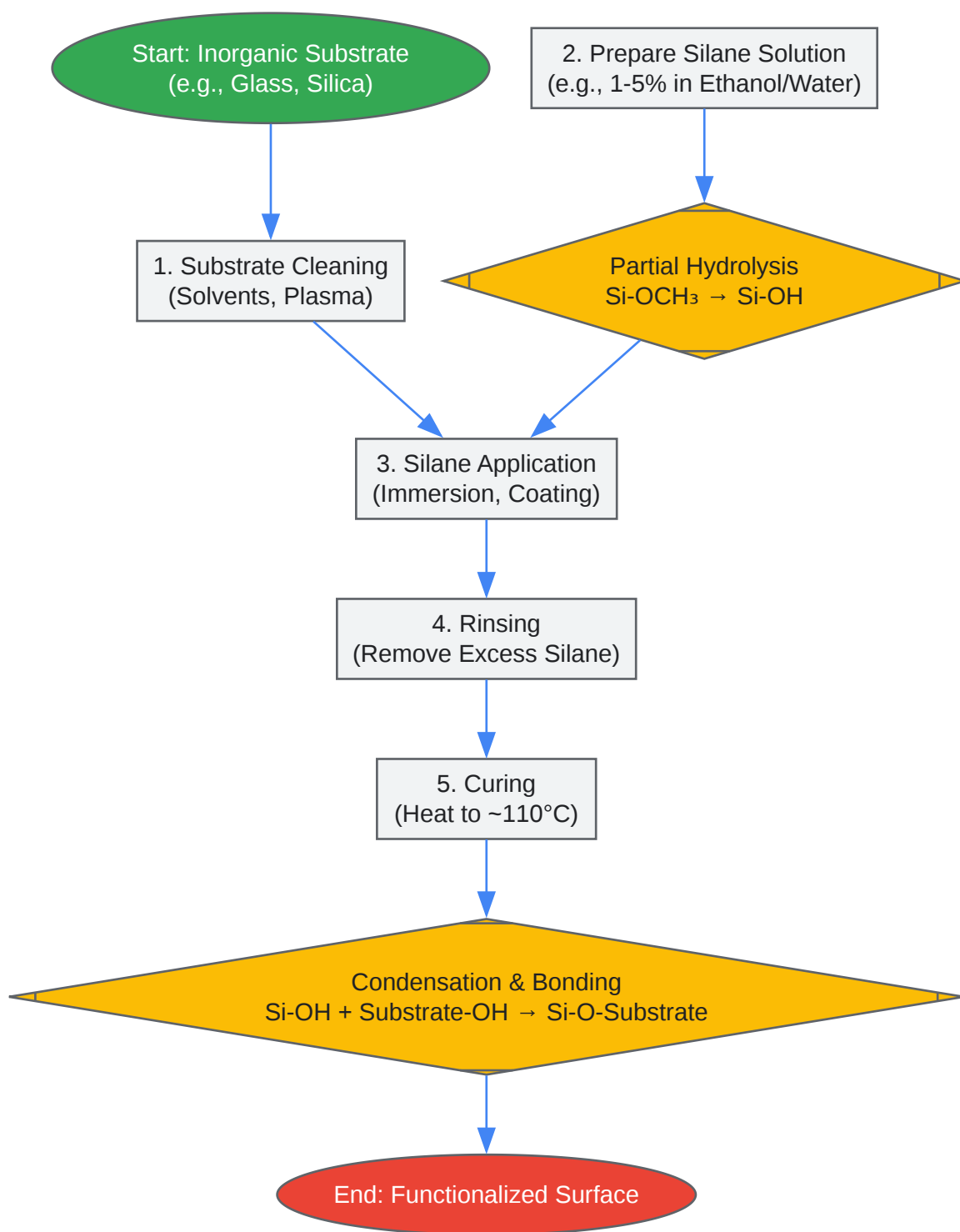
- **Reaction Setup:** A flask equipped with a stirrer, reflux condenser, and thermometer is charged with an excess of ethylenediamine (e.g., a 4:1 molar ratio to the chlorosilane).[\[14\]](#)
- **Heating:** The ethylenediamine is heated to its boiling point (112-117 °C).[\[14\]](#)
- **Addition of Silane:** 3-chloropropyltrimethoxysilane is added dropwise to the heated ethylenediamine over a period of several hours.[\[14\]](#)
- **Ripening:** After the addition is complete, the reaction mixture is maintained at the reaction temperature for an additional hour to ensure the reaction goes to completion.[\[14\]](#)
- **Separation:** The mixture is cooled, causing it to separate into two layers. The lower layer, consisting of ethylenediamine hydrochloride, is removed.[\[14\]](#)
- **Purification:** The upper layer, containing the desired product, is purified by distillation to yield **N-[3-(Trimethoxysilyl)propyl]ethylenediamine**.[\[14\]](#)

Protocol for Surface Modification of a Silica Substrate

This protocol outlines a typical procedure for functionalizing a glass or silica surface to improve adhesion.

- **Substrate Cleaning:** Thoroughly clean the substrate surface to remove organic contaminants. This can be achieved by sonication in solvents like acetone and isopropanol, followed by drying. For a high degree of cleaning, an oxygen plasma or piranha solution treatment can be used to generate surface hydroxyl groups.
- **Silane Solution Preparation:** Prepare a dilute solution (e.g., 1-5% by weight) of **N-[3-(Trimethoxysilyl)propyl]ethylenediamine** in a suitable solvent. An ethanol/water mixture (e.g., 95:5 v/v) is commonly used to facilitate controlled hydrolysis.[\[15\]](#) The pH can be adjusted to be slightly acidic to catalyze hydrolysis while slowing condensation.[\[15\]](#)

- Application: Immerse the cleaned substrate in the silane solution for a specific duration (e.g., 5-60 minutes) or apply the solution via spin-coating or spraying.
- Rinsing: After application, rinse the substrate with the pure solvent (e.g., ethanol) to remove any excess, physically adsorbed silane.
- Curing: Cure the treated substrate to promote the condensation reaction and form stable covalent bonds. Curing is typically done by heating in an oven (e.g., at 110-120 °C for 15-30 minutes).



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Caption: Experimental workflow for surface modification using the silane.

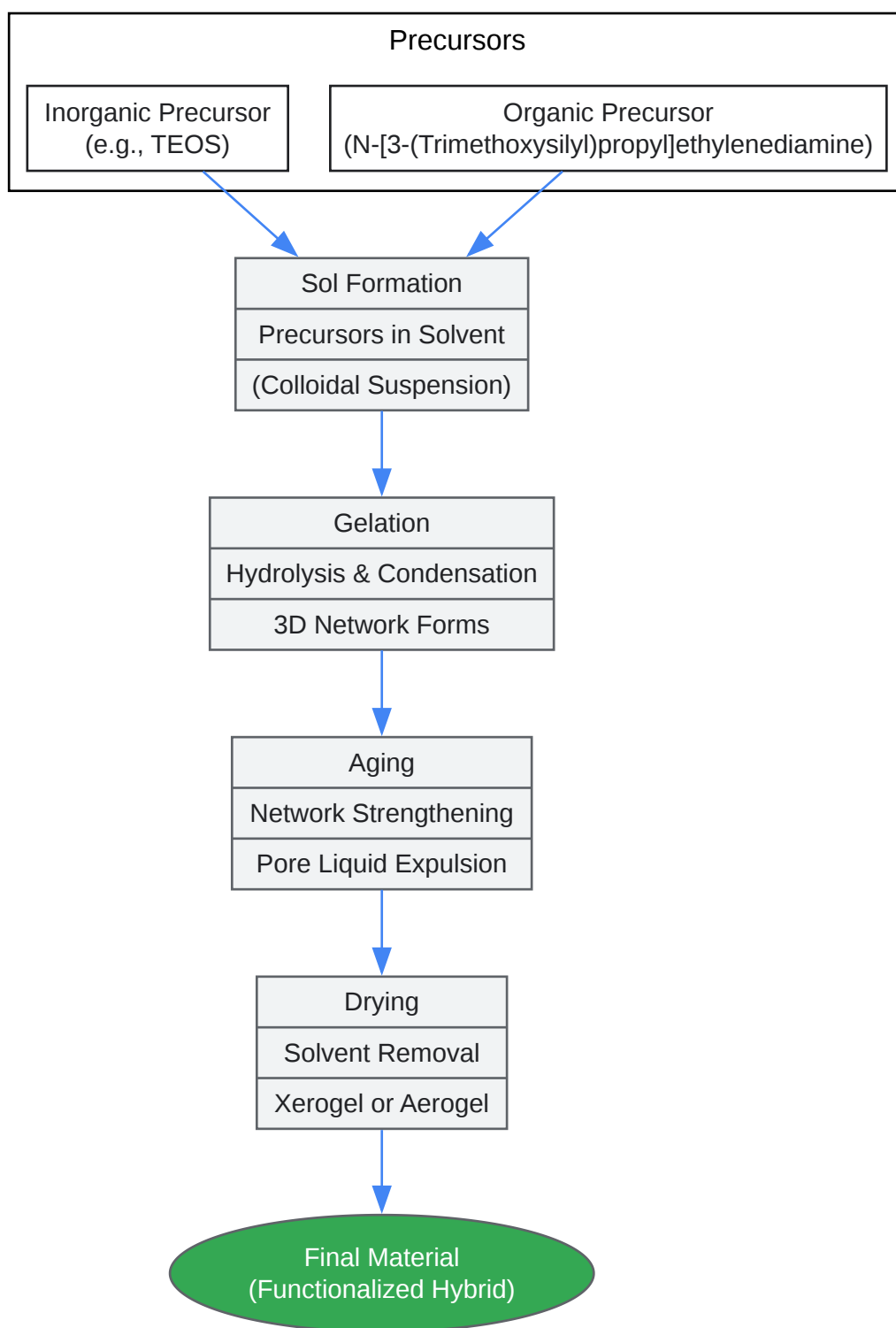
Key Applications

The unique properties of this silane make it valuable in numerous industrial applications:

- **Composites:** It is used as a coupling agent in mineral-reinforced elastomers and thermoplastics (like nylon and PBT) to improve tensile and flexural strength.[1] In fiberglass composites, it enhances the performance of phenolic, melamine, and epoxy thermosets.[1]
- **Adhesives and Sealants:** It acts as an effective adhesion promoter in a wide range of formulations, including polysulfide, silicone, and epoxy-based systems, improving the bond between the sealant/adhesive and the substrate.[1][2]
- **Coatings and Primers:** It is used as a primer or an additive for glass and metal surfaces to enhance the adhesion of subsequent paint or coating layers.[1][2]
- **Sol-Gel Processes:** The compound is employed in sol-gel processes to create organically modified silica materials (ormosils), functionalize nanoparticles, and prepare hybrid organic-inorganic materials.[2][16][17]
- **Wastewater Treatment:** Modified materials, such as functionalized halloysite or saponite clay, have been developed using this silane for the adsorption of heavy metal ions like chromium and nickel from aqueous solutions.[18]

Logical Relationship: Role in Sol-Gel Process

The sol-gel process involves creating a colloidal suspension (sol) that evolves into a gel-like network.[17] **N-[3-(Trimethoxysilyl)propyl]ethylenediamine** is incorporated as a precursor to introduce organic functionality into the final inorganic network.



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Caption: Logical workflow of a sol-gel process incorporating the silane.

Safety and Handling

This chemical is considered hazardous and requires careful handling.^[6] Key safety information is summarized below.

Hazard Category	Description	Precautionary Measures	References
Eye Damage	Causes serious eye damage.	Wear chemical safety goggles or a face shield. Ensure eyewash stations are available.	[6] [19] [20]
Skin Sensitization	May cause an allergic skin reaction.	Wear appropriate protective gloves and clothing. Avoid prolonged or repeated contact.	[6] [19] [20]
Respiratory Irritation	May cause respiratory irritation.	Use only in a well-ventilated area or with local exhaust ventilation. Avoid breathing vapors or mist.	[6] [19]
Reactivity	Reacts with water and is sensitive to moisture and air. Hydrolysis produces flammable methanol.	Store in a cool, dry, well-ventilated area in tightly closed containers away from moisture. Keep away from heat and ignition sources.	[3] [4] [6] [8]
First Aid (Eyes)	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and get immediate medical attention.	Get immediate medical attention.	[5] [8] [19]

First Aid (Skin)	Wash off immediately with plenty of soap and water. If irritation or rash occurs, seek medical advice.	Remove contaminated clothing.	[5][8][19]
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Conclusion

N-[3-(Trimethoxysilyl)propyl]ethylenediamine is a high-performance organofunctional silane that plays a critical role in materials science. Its ability to form durable covalent bonds between dissimilar materials—organic polymers and inorganic substrates—makes it an essential adhesion promoter and coupling agent. From enhancing the mechanical properties of composites to enabling the creation of advanced hybrid materials through sol-gel chemistry, its versatility continues to drive innovation in the automotive, construction, and electronics industries. Proper understanding of its chemical reactivity, coupled with strict adherence to safety protocols, is essential for leveraging its full potential in research and industrial applications.

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